

# A Technical Guide to the Natural Abundance and Isotopic Distribution of Nickel-60

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nickel-60

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the natural abundance and isotopic distribution of **Nickel-60** ( $^{60}\text{Ni}$ ). It is designed to serve as a core reference for researchers, scientists, and professionals in drug development who require precise data on nickel isotopes. This document details the isotopic composition of natural nickel, with a specific focus on  $^{60}\text{Ni}$ , and outlines the rigorous experimental methodologies employed for its determination.

## Isotopic Distribution of Nickel

Naturally occurring nickel is a composite of five stable isotopes. Among these, Nickel-58 is the most abundant. The isotopic composition of nickel has been meticulously determined through various analytical techniques, with the values provided in this guide representing a consensus from multiple high-precision measurements.

Table 1: Isotopic Abundance of Naturally Occurring Nickel Isotopes

Isotope	Atomic Mass (Da)	Natural Abundance (atom %)
<sup>58</sup> Ni	57.935342	68.077[1]
<sup>60</sup> Ni	59.930786	26.223[2][3]
<sup>61</sup> Ni	60.931056	1.140[4]
<sup>62</sup> Ni	61.928345	3.634[4]
<sup>64</sup> Ni	63.927967	0.926

Note: The uncertainties in the last digits of the abundance values are on the order of 1-5.

## Focus on Nickel-60

**Nickel-60** is a stable isotope of significant interest in various scientific fields, including geology and nuclear physics. It is the daughter product of the extinct radionuclide Iron-60 (<sup>60</sup>Fe), which had a half-life of 2.62 million years.[5] The abundance of <sup>60</sup>Ni in extraterrestrial materials can, therefore, provide insights into the early history of the solar system.[1][5][6]

Table 2: Key Properties of **Nickel-60**

Property	Value
Symbol	<sup>60</sup> Ni
Atomic Number (Z)	28
Mass Number (A)	60
Neutron Number (N)	32
Isotopic Mass (u)	59.930786(3)
Natural Abundance (mole fraction %)	26.2231(150)
Half-life	Stable
Nuclear Spin	0+
Parent Nuclides	<sup>60</sup> Co, <sup>60</sup> Cu

## Experimental Protocols for Isotopic Analysis

The determination of the isotopic abundance of nickel requires highly sensitive and precise analytical instrumentation. The following sections detail the methodologies for three primary techniques: Thermal Ionization Mass Spectrometry (TIMS), Multicollector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS), and Gas Chromatography-Mass Spectrometry (GC-MS).

### Thermal Ionization Mass Spectrometry (TIMS)

TIMS is a highly accurate and precise method for determining isotope ratios. The protocol involves the following key steps:

#### Sample Preparation:

- **Dissolution:** The sample is completely dissolved, often using strong acids.
- **Chemical Separation:** The nickel is chemically separated from the sample matrix using ion exchange chromatography to eliminate isobaric interferences.
- **Filament Loading:** A purified nickel solution is loaded onto a metal filament (e.g., rhenium).

#### Mass Spectrometry Analysis:

- **Ionization:** The filament is heated to a high temperature in the mass spectrometer's ion source, causing the nickel atoms to ionize.
- **Acceleration and Focusing:** The resulting ions are accelerated by a high voltage and focused into a beam.
- **Mass Separation:** The ion beam passes through a strong magnetic field, which separates the ions based on their mass-to-charge ratio.
- **Detection:** The separated ion beams are collected by multiple detectors (Faraday cups), allowing for the simultaneous measurement of different isotopes.
- **Data Acquisition:** The ion currents are measured, and the ratios of the different nickel isotopes are calculated.

## Multicollector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS)

MC-ICP-MS offers high sample throughput and is suitable for a wide range of sample types. The general workflow is as follows:

### Sample Preparation:

- **Digestion:** Solid samples are typically digested using a microwave-assisted acid digestion protocol.
- **Chromatographic Purification:** A two-step ion exchange chromatography procedure is often employed to separate nickel from the matrix elements. The first step uses a cation exchange resin, followed by a second step with a nickel-specific resin.

### Mass Spectrometry Analysis:

- **Nebulization:** The sample solution is introduced into a nebulizer, which converts it into a fine aerosol.
- **Ionization:** The aerosol is transported into an argon plasma, which ionizes the nickel atoms.
- **Ion Focusing and Mass Analysis:** The ions are extracted from the plasma and focused into a beam, which is then separated by a magnetic sector analyzer.
- **Detection:** Multiple collectors simultaneously measure the ion beams of the different nickel isotopes.
- **Data Correction:** The raw data is corrected for instrumental mass bias and potential spectral interferences.

## Gas Chromatography-Mass Spectrometry (GC-MS)

For GC-MS analysis, nickel must be converted into a volatile compound.

### Sample Preparation and Derivatization:

- **Sample Dissolution:** The sample is brought into an acidic solution.

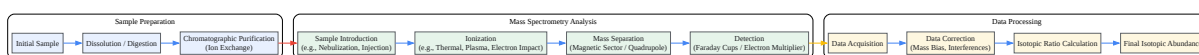
- Complexation: Nickel is chelated with a suitable ligand, such as diethyl dithiocarbamate (DEDTC), to form a volatile complex,  $\text{Ni}(\text{DEDTC})_2$ .
- Extraction: The nickel complex is extracted into an organic solvent (e.g., chloroform).

#### GC-MS Analysis:

- Injection: The organic extract is injected into the gas chromatograph.
- Separation: The volatile nickel complex is separated from other components in the sample on a chromatographic column.
- Ionization and Fragmentation: As the complex elutes from the column, it enters the mass spectrometer, where it is ionized (typically by electron impact) and fragmented.
- Mass Analysis: The mass-to-charge ratios of the resulting ions are determined by a mass analyzer (e.g., a quadrupole).
- Isotopic Ratio Determination: The isotopic distribution of nickel is determined from the mass spectrum of the molecular ion or characteristic fragments containing nickel.

## Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the determination of nickel isotopic abundance using mass spectrometry.



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Caption: Generalized workflow for nickel isotopic analysis.

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- To cite this document: BenchChem. [A Technical Guide to the Natural Abundance and Isotopic Distribution of Nickel-60]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b576911#nickel-60-natural-abundance-and-isotopic-distribution]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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